

Application Notes: Best Methods for Detecting UDP-GlcNAc in Cell Lysates

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Compound of Interest

Compound Name: UDP-GlcNAc

Cat. No.: B8776403

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Introduction

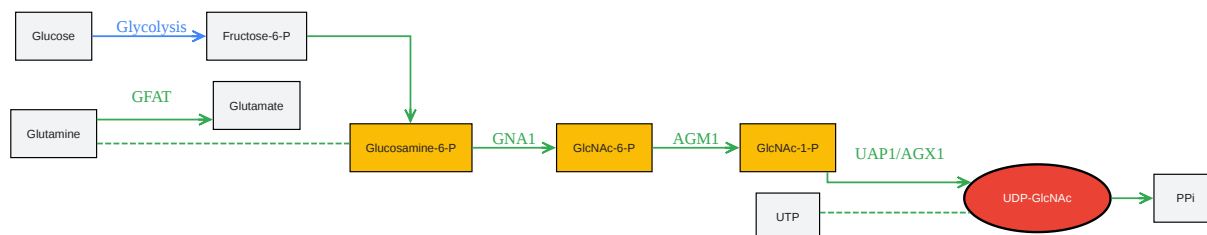
Uridine diphosphate N-acetylglucosamine (**UDP-GlcNAc**) is a critical metabolite that stands at the crossroads of cellular metabolism, signaling, and the synthesis of complex carbohydrates. As the final product of the hexosamine biosynthetic pathway (HBP), its levels are directly influenced by the availability of glucose, amino acids, fatty acids, and nucleotides.[1] **UDP-GlcNAc** serves as the essential donor substrate for O-GlcNAc transferase (OGT), an enzyme that attaches a single N-acetylglucosamine molecule to serine and threonine residues of nuclear and cytoplasmic proteins—a dynamic post-translational modification known as O-GlcNAcylation.[2][3][4][5] This modification regulates the function of thousands of proteins, impacting transcription, signal transduction, and cytoskeletal organization.[6]

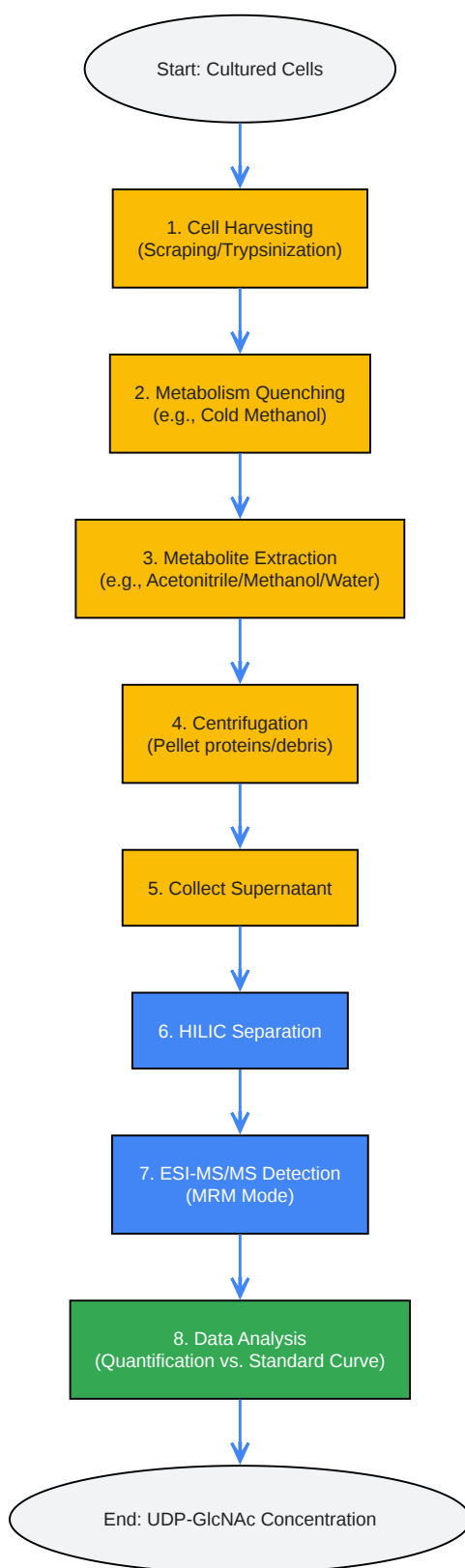
Given its central role, the ability to accurately quantify **UDP-GlcNAc** in cell lysates is paramount for understanding cellular nutrient status, investigating disease pathologies like cancer and diabetes, and for the development of therapeutics targeting these pathways.[7][8] Traditional methods for its detection have often been limited to specialized chromatographic techniques.[2][3][4][5] However, recent advancements have made its quantification more accessible.

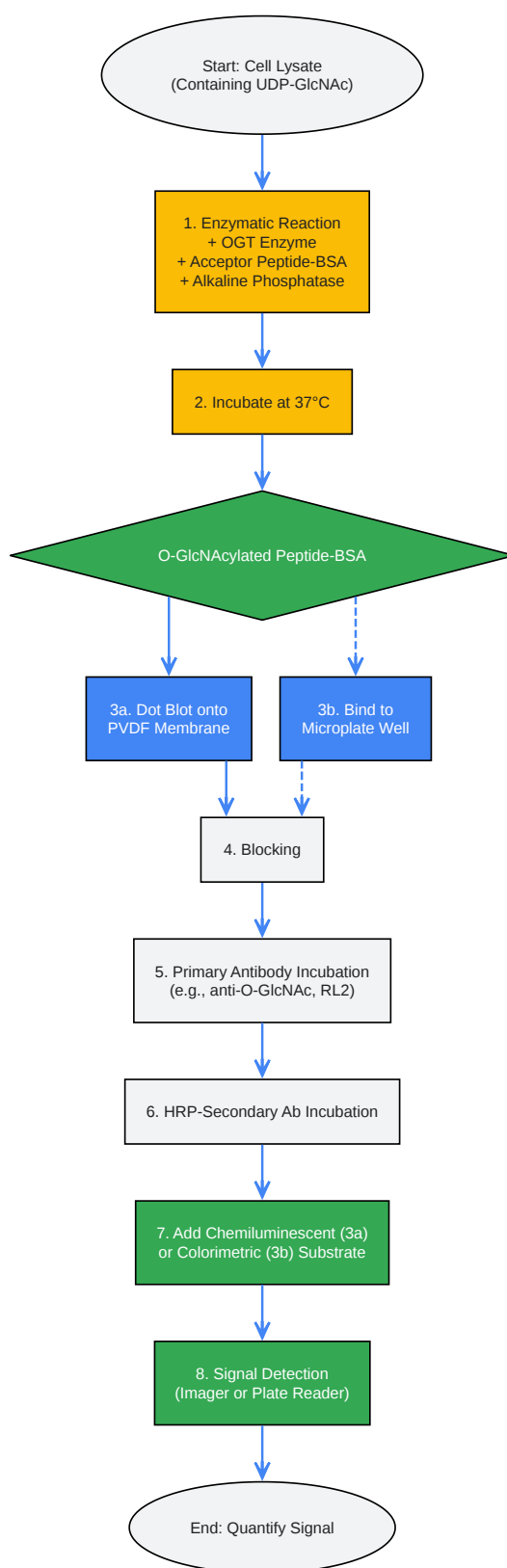
This document provides detailed application notes and protocols for the best methods currently available for the detection and quantification of **UDP-GlcNAc** in cell lysates, tailored for researchers in academic and industrial settings.

The Hexosamine Biosynthetic Pathway (HBP)

The HBP integrates multiple metabolic pathways to produce **UDP-GlcNAc**. Understanding this pathway is crucial for interpreting changes in **UDP-GlcNAc** levels.







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References

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